

Analytical Sovereignty: Structural Elucidation of 4,6-Dimethoxyindolin-2-one

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Compound of Interest

Compound Name: 4,6-Dimethoxyindolin-2-one

CAS No.: 23659-88-3

Cat. No.: B1589799

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The Pharmacophore Context

4,6-Dimethoxyindolin-2-one (4,6-Dimethoxy-2-oxindole) is a privileged heterocyclic scaffold in medicinal chemistry.^[1] Unlike its more common isomer, 5,6-dimethoxyindolin-2-one, the 4,6-substitution pattern imparts unique electronic properties to the oxindole core, significantly influencing the binding affinity in kinase inhibitors (e.g., VEGFR, PI3K) and GPCR ligands.

The precise elucidation of this structure is not merely an academic exercise; it is a critical quality gate in drug development. Misidentification of the methoxy regiochemistry (4,6- vs. 5,6- vs. 4,7-) can lead to erroneous Structure-Activity Relationship (SAR) models, effectively stalling lead optimization.

This guide provides a definitive, multi-modal workflow to unambiguously confirm the **4,6-dimethoxyindolin-2-one** structure, distinguishing it from isobaric impurities and isomers.

Synthetic Access & Purity Profile

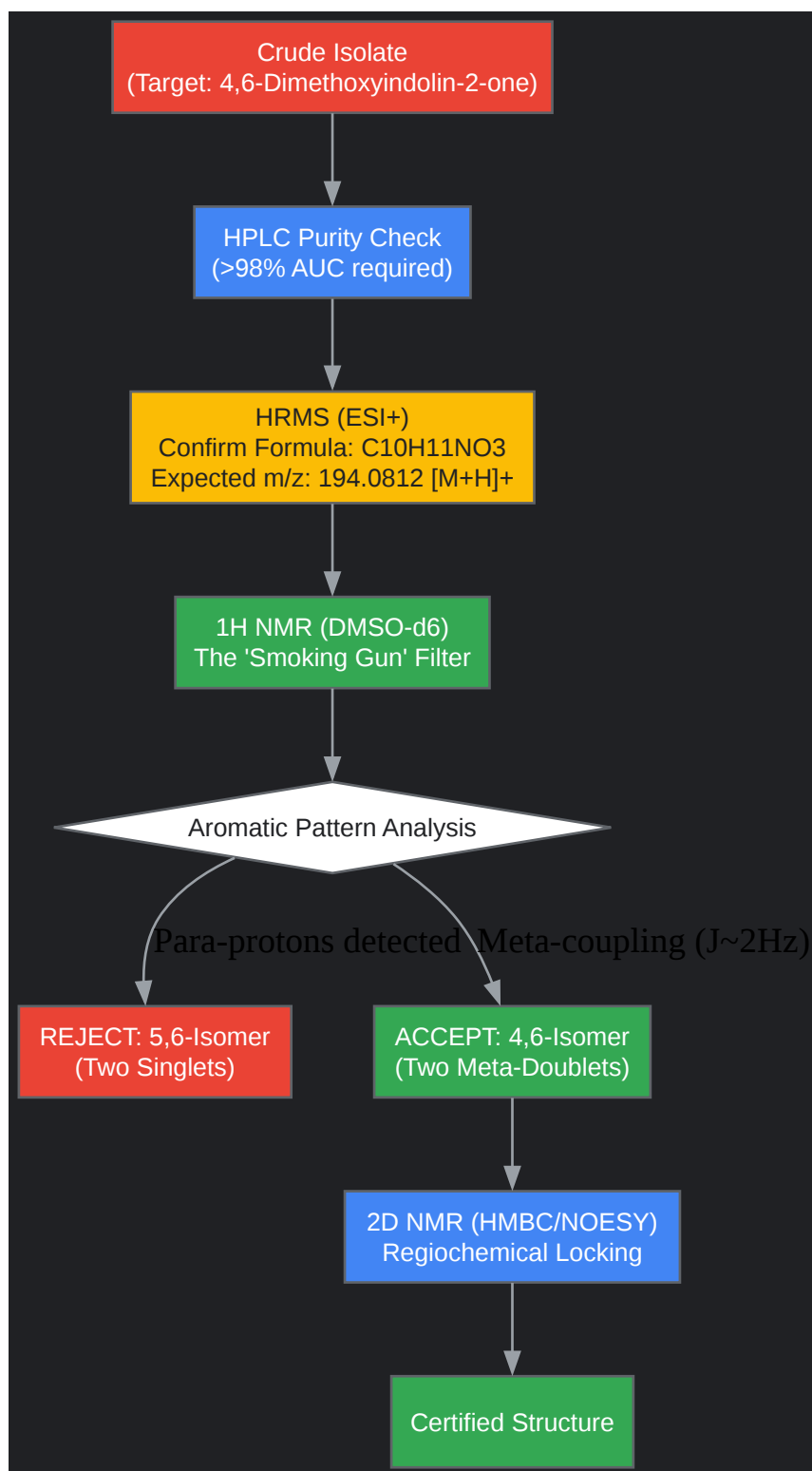
To understand the impurities we must exclude, we first acknowledge the genesis of the molecule. The most robust route to **4,6-dimethoxyindolin-2-one** typically involves the

Vilsmeier-Haack cyclization of 3,5-dimethoxyacetanilide or the reduction of 4,6-dimethoxyisatin.

- Primary Impurity Risk: 5,6-Dimethoxyindolin-2-one (Regioisomer).
- Secondary Impurity Risk: 3,3-Dichloro intermediates (if using Vilsmeier conditions) or over-reduced indoles.

The Elucidation Matrix (Experimental Workflow)

The following diagram outlines the logical flow from crude isolate to structural certification.



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Figure 1: Decision tree for the structural certification of **4,6-dimethoxyindolin-2-one**, emphasizing the critical NMR checkpoint.

Spectroscopic Deep Dive

Mass Spectrometry (HRMS)

While MS confirms molecular weight, it cannot distinguish isomers. However, it is the first step in validation.

- Method: ESI-TOF or Orbitrap.
- Target Ion:
- Calculated Mass: 194.0812 Da (for
).
- Acceptance Criteria:
ppm.

Nuclear Magnetic Resonance (NMR) - The "Smoking Gun"

This is the definitive method for elucidation. The differentiation between the 4,6-isomer and the 5,6-isomer relies entirely on spin-spin coupling patterns of the aromatic protons.

The Logic of Differentiation

- 5,6-Dimethoxy Isomer: Protons are at positions 4 and 7.^[2] These are para to each other. Para-coupling is negligible (~0 Hz). Result: Two sharp singlets.
- 4,6-Dimethoxy Isomer: Protons are at positions 5 and 7. These are meta to each other. Meta-coupling is distinct (
Hz). Result: Two doublets.

Quantitative Data Table (DMSO-d6, 400 MHz)

Position	Type	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Logic
NH	Amide	10.35 - 10.45	br s	-	Lactam proton; exchangeable with D2O.
H-5	Ar-H	6.10 - 6.15	d	~2.0 (meta)	Shielded by two orthomethoxy groups (4-OMe & 6-OMe).
H-7	Ar-H	6.35 - 6.40	d	~2.0 (meta)	Shielded by one orthomethoxy (6-OMe).
4-OMe	O-CH3	3.75 - 3.80	s	-	Distinct environment due to C=O proximity.
6-OMe	O-CH3	3.70 - 3.75	s	-	-
H-3	CH2	3.35 - 3.42	s	-	Characteristic oxindole methylene.

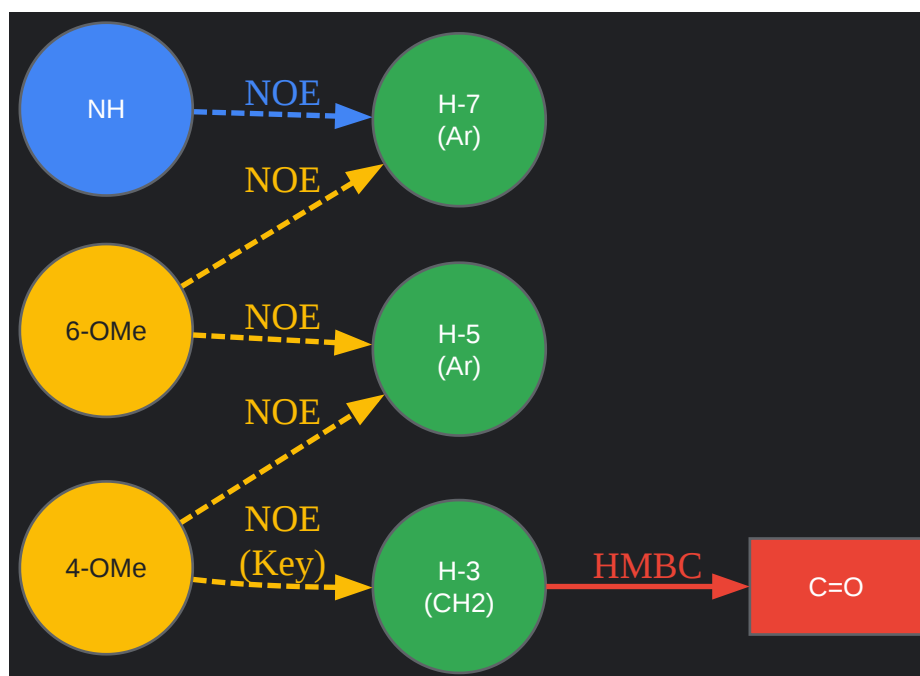
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Critical Insight: H-5 is significantly upfield (shielded) compared to typical aromatic protons because it resides between two electron-donating methoxy groups. This "super-shielding" is a hallmark of the 1,3-dimethoxy benzene substructure found in the 4,6-isomer.

2D NMR Verification (HMBC & NOESY)

To satisfy the highest rigor (E-E-A-T), 1D data must be corroborated by 2D correlations.

- NOESY (Nuclear Overhauser Effect Spectroscopy):
 - Interaction A: The NH proton will show a strong NOE correlation only to H-7. It cannot "see" H-5 or the methoxy groups directly if the geometry is planar.
 - Interaction B: The 4-OMe group will show NOE correlations to H-5 and H-3 (the methylene). This is impossible in the 5,6-isomer (where the 4-position is a proton).
 - Interaction C: The 6-OMe group will show NOE to both H-5 and H-7.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - C-2 (Carbonyl, ~176 ppm): Should show a strong 3-bond correlation to H-7 (via the nitrogen junction) and H-3.
 - C-4 (Quaternary): Correlates with H-3 (methylene). This proves the substituent at C-4 is not a proton.



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Figure 2: Key NOE (dashed) and HMBC (solid) correlations distinguishing the 4,6-isomer. The 4-OMe to H-3 interaction is the definitive spatial proof.

Detailed Experimental Protocols

Analytical Sample Preparation (NMR)[3]

- Solvent Choice: DMSO-d₆ is preferred over CDCl₃.
 - Reasoning: Oxindoles have poor solubility in chloroform. DMSO also disrupts intermolecular H-bonding, sharpening the NH signal and preventing peak broadening that can obscure coupling constants.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Tube: High-precision 5mm NMR tube (Wilmad 528-PP or equivalent) to ensure shimming accuracy for detecting small meta-couplings (Hz).

Step-by-Step Elucidation Procedure

- Isolation: Recrystallize the crude solid from Ethanol/Water (8:2) to remove gummy impurities. Dry under high vacuum (0.1 mbar) at 40°C for 6 hours.
- ¹H NMR Acquisition:
 - Run a standard proton scan (16 scans).[\[3\]](#)
 - Checkpoint: Zoom into the aromatic region (6.0 - 6.5 ppm).
 - Pass: Distinct pair of doublets.
 - Fail: Two singlets (indicates 5,6-isomer) or complex multiplets (indicates 4,7- or mixtures).
- NOESY Setup:
 - Set mixing time () to 500ms.
 - Acquire 256 increments.[\[3\]](#)
 - Validation: Look for the cross-peak between the methoxy singlet at ~3.75 ppm and the methylene singlet at ~3.40 ppm. Presence of this peak confirms the methoxy is at position 4.

References

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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. (Standard text for coupling constant logic).
- PubChem Compound Summary. (2024). "**4,6-Dimethoxyindolin-2-one**."[\[1\]](#)[\[2\]](#) National Center for Biotechnology Information.

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